

CAS number 51-80-9 physical properties

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Compound of Interest

Compound Name: *N,N,N',N'*-
Tetramethylmethanediamine

Cat. No.: B1346908

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An In-depth Technical Guide to the Physical Properties of **N,N,N',N'**-
Tetramethylmethanediamine (CAS 51-80-9)

Introduction

N,N,N',N'-Tetramethylmethanediamine, with CAS number 51-80-9, is an organic compound also known as Bis(dimethylamino)methane.[1][2] It is a versatile reagent in organic synthesis, primarily utilized as a convenient source for the Mannich intermediate, the dimethylaminomethyl cation.[3][4] This compound is a colorless to slightly yellow liquid with a characteristic amine-like odor.[2][5] Its utility in forming carbon-carbon bonds makes it a valuable tool for researchers and professionals in drug development and chemical synthesis. This guide provides a comprehensive overview of its physical properties, the experimental protocols for their determination, and key reaction workflows in which it participates.

Physical and Chemical Properties

The physical and chemical properties of **N,N,N',N'**-Tetramethylmethanediamine are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value
Molecular Formula	C ₅ H ₁₄ N ₂
Molecular Weight	102.18 g/mol
Appearance	Colorless to slightly yellow liquid[2][5]
Boiling Point	85 °C[3][5][6]
Melting Point	-55 °C[5]
Density	0.749 g/mL at 25 °C[5][6]
Refractive Index (n _{20/D})	1.401[5][6]
Flash Point	-11 °C (closed cup)[6]
Water Solubility	Fully miscible[5]
pKa	7.67 ± 0.10 (Predicted)[3]
Vapor Pressure	Data not readily available

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections describe general experimental methodologies for measuring the key physical properties of **N,N,N',N'-Tetramethylmethanediamine**.

Synthesis of N,N,N',N'-Tetramethylmethanediamine

A common laboratory synthesis involves the reaction of aqueous formaldehyde with dimethylamine.[4]

Procedure:

- A solution of aqueous 30% formaldehyde (1.0 mole) is placed in a round-bottomed flask equipped with a magnetic stirrer and a dropping funnel.[4]
- The flask is cooled in an ice bath.[4]

- A 40% aqueous solution of dimethylamine (2.0 moles) is added dropwise with continuous stirring.[\[4\]](#)
- The resulting solution is allowed to stand overnight at room temperature.[\[4\]](#)
- The solution is then saturated with solid potassium hydroxide to induce phase separation.[\[4\]](#)
- The upper organic layer is separated and dried over potassium hydroxide pellets.[\[4\]](#)
- The final product is obtained by distillation of the dried organic layer.[\[4\]](#)

Determination of Boiling Point

The boiling point can be determined by distillation.

Procedure:

- A small quantity of the liquid is placed in a distillation flask with a few boiling chips.
- A thermometer is positioned such that the top of the bulb is level with the side arm of the distillation flask.
- The flask is heated gently.
- The temperature at which the liquid actively boils and the vapor temperature remains constant is recorded as the boiling point.

Determination of Density

The density of the liquid can be measured using a pycnometer.

Procedure:

- The empty pycnometer is weighed.
- It is then filled with the sample liquid and weighed again.
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) and weighed.

- The density of the sample is calculated using the weights and the known density of the reference liquid.

Determination of Refractive Index

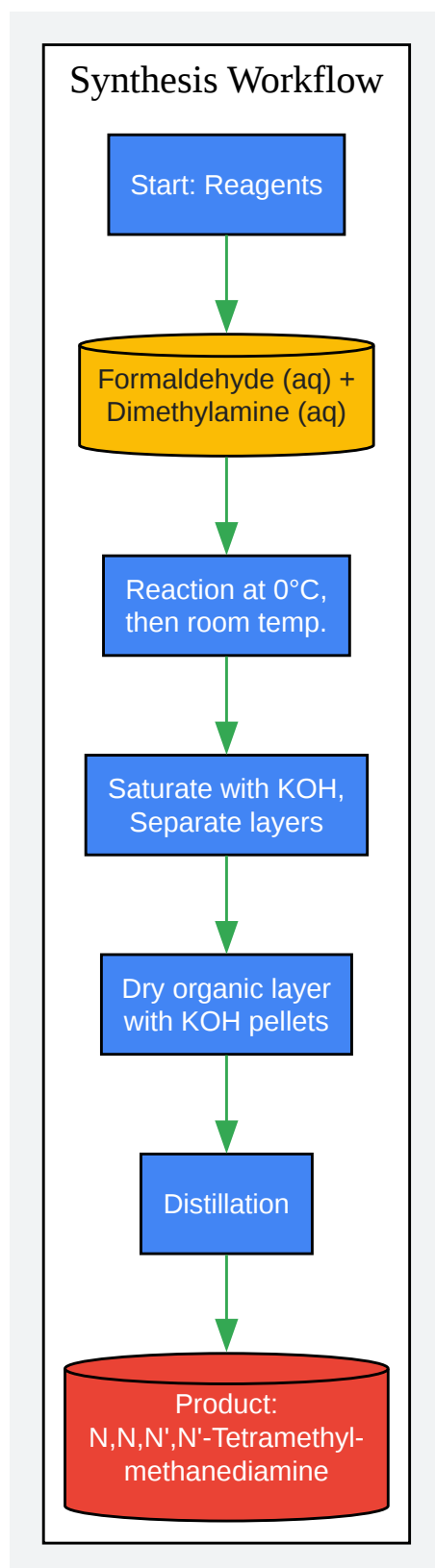
An Abbe refractometer is commonly used to measure the refractive index of liquids.

Procedure:

- The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- A few drops of the sample are placed on the prism.
- The prism is closed and the light source is adjusted.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale. The reading should be reported with the temperature at which it was measured (e.g., $n_{20/D}$ for 20°C and the sodium D-line).

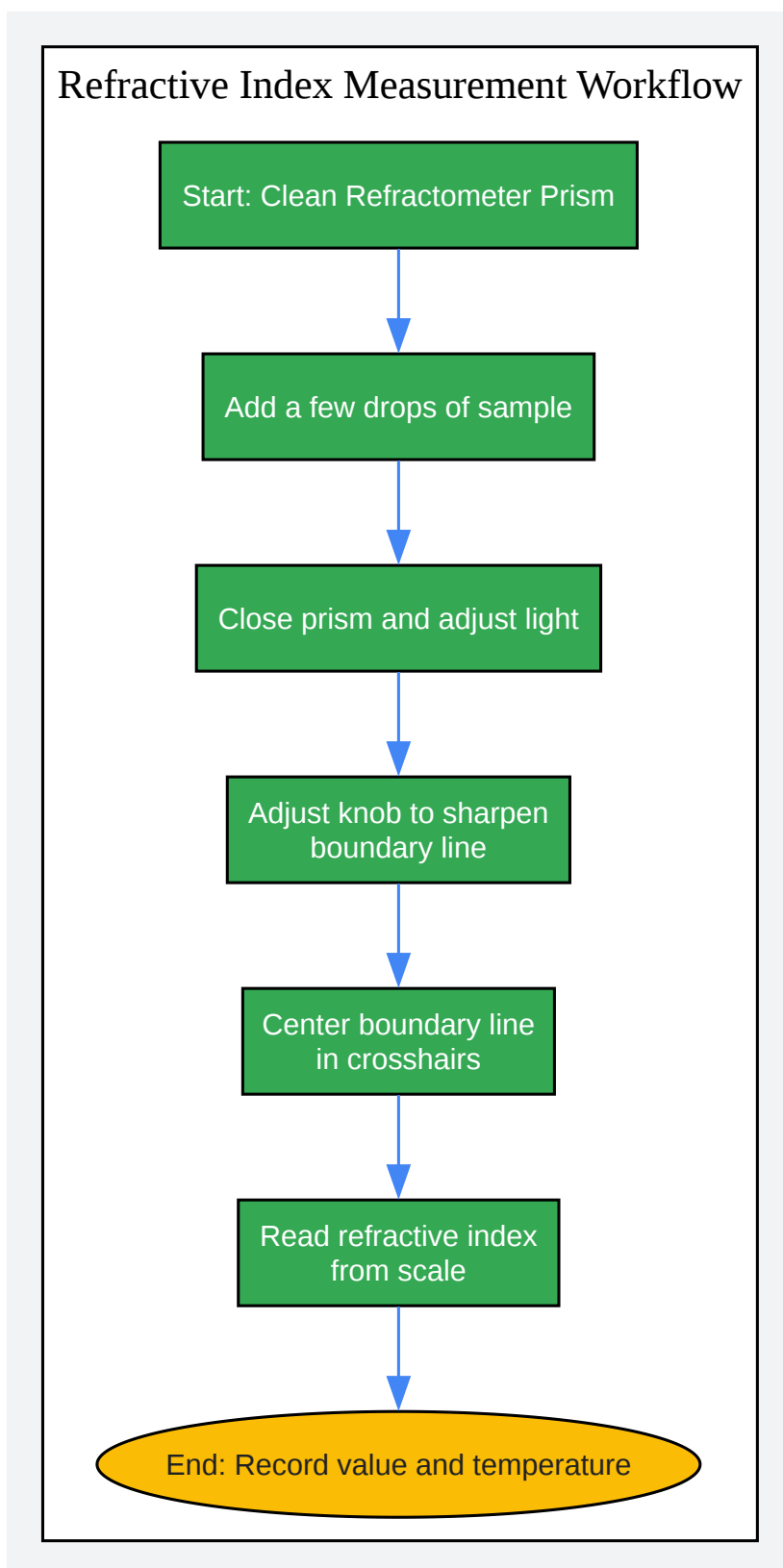
Diagrammatic Representations

The following diagrams, created using Graphviz, illustrate key workflows and reaction mechanisms involving **N,N,N',N'-Tetramethylmethanedi-amine**.



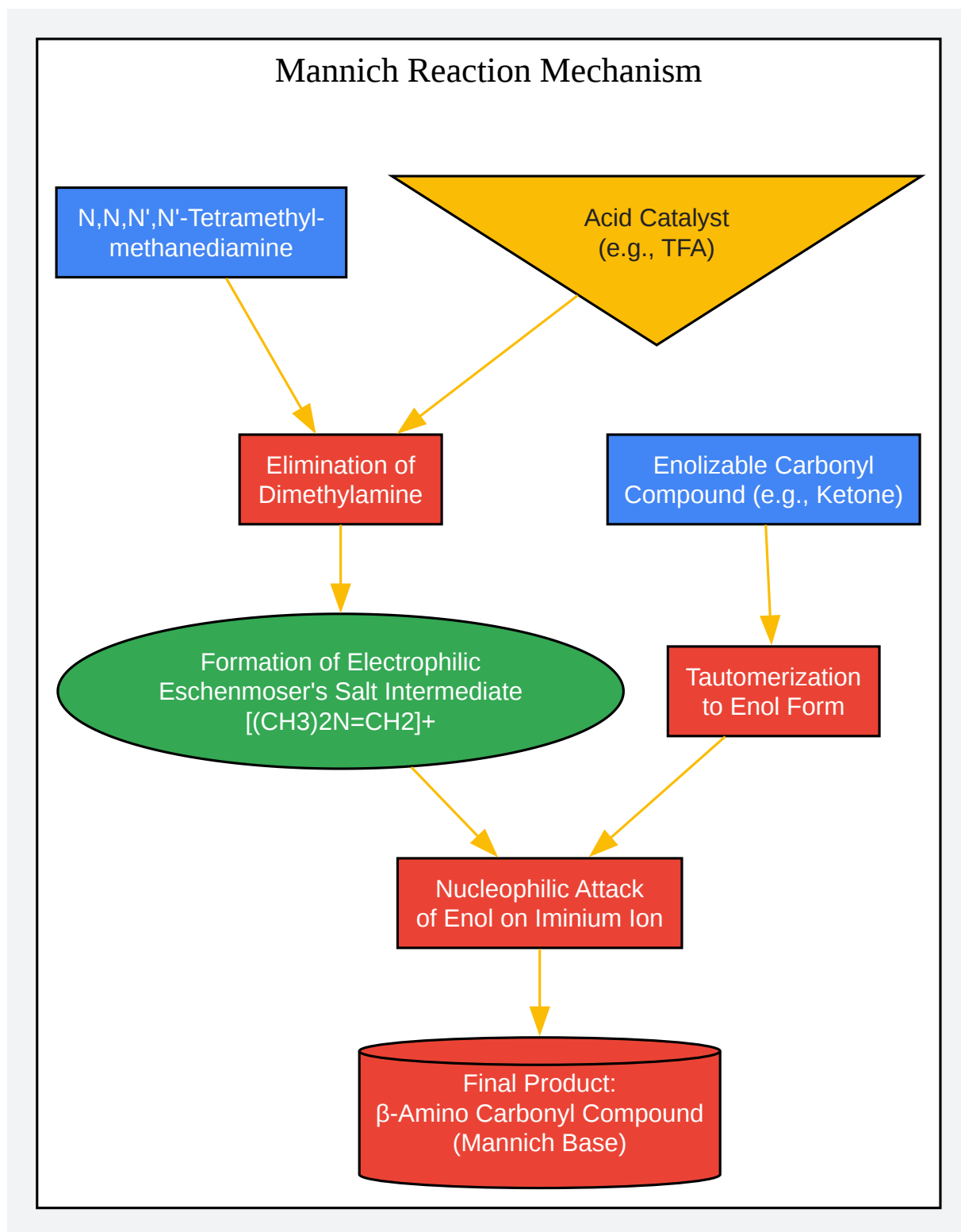
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Caption: Synthesis workflow for **N,N,N',N'-Tetramethylmethanediamine**.



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Caption: General workflow for measuring refractive index.



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Caption: Role of CAS 51-80-9 in the Mannich reaction.

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